

# Unveiling C.I. Basic Yellow 37 for Research Applications: A Technical Overview

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## Compound of Interest

Compound Name: C.I. Basic yellow 37

Cat. No.: B12382508

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For researchers, scientists, and drug development professionals seeking to explore the potential of **C.I. Basic Yellow 37** in their work, this technical guide provides a consolidated resource on its properties, availability, and safety considerations. While detailed experimental protocols and established signaling pathways involving this compound are not extensively documented in publicly available scientific literature, this document aims to equip researchers with the foundational knowledge required for its initial evaluation.

## Research-Grade Suppliers

A critical first step for any research application is sourcing high-purity reagents. **C.I. Basic Yellow 37** is available from suppliers specializing in chemical compounds for scientific use. One such supplier that explicitly designates this product for "research use only" is MedchemExpress.<sup>[1]</sup> It is imperative for researchers to request and scrutinize the Certificate of Analysis (CoA) from any supplier to ensure the purity and identity of the compound align with their experimental requirements.

## Physicochemical and Toxicological Data

A summary of the key physicochemical properties and toxicological information for **C.I. Basic Yellow 37** is presented below. This data has been compiled from various supplier and safety data sheets.

Property	Value	Reference
C.I. Name	Basic Yellow 37	[2]
C.I. Number	41001	[2]
CAS Number	6358-36-7	[2]
Molecular Formula	C <sub>21</sub> H <sub>30</sub> ClN <sub>3</sub>	[2]
Molecular Weight	359.94 g/mol	[1]
Appearance	Greenish-yellow powder	[2]
Solubility	Information not readily available in research context	
Purity	>98% (typical for research grade)	
Storage	Room temperature in continental US; may vary elsewhere. Store under recommended conditions in the Certificate of Analysis.	[1]

#### Toxicological Summary:

Safety data sheets indicate that **C.I. Basic Yellow 37** may cause serious eye irritation. In case of contact, it is advised to flush with plenty of cool water for at least 15 minutes. Ingestion may cause nausea, vomiting, and diarrhea. Standard laboratory safety protocols, including the use of personal protective equipment such as safety glasses and gloves, should be strictly followed when handling this compound.

## Experimental Applications and Protocols

A comprehensive search of scientific literature did not yield established, peer-reviewed experimental protocols for the application of **C.I. Basic Yellow 37** in biological research, cellular imaging, or drug development studies. The predominant documented uses are in the textile industry as a dye and in the manufacturing of optical data recording media.

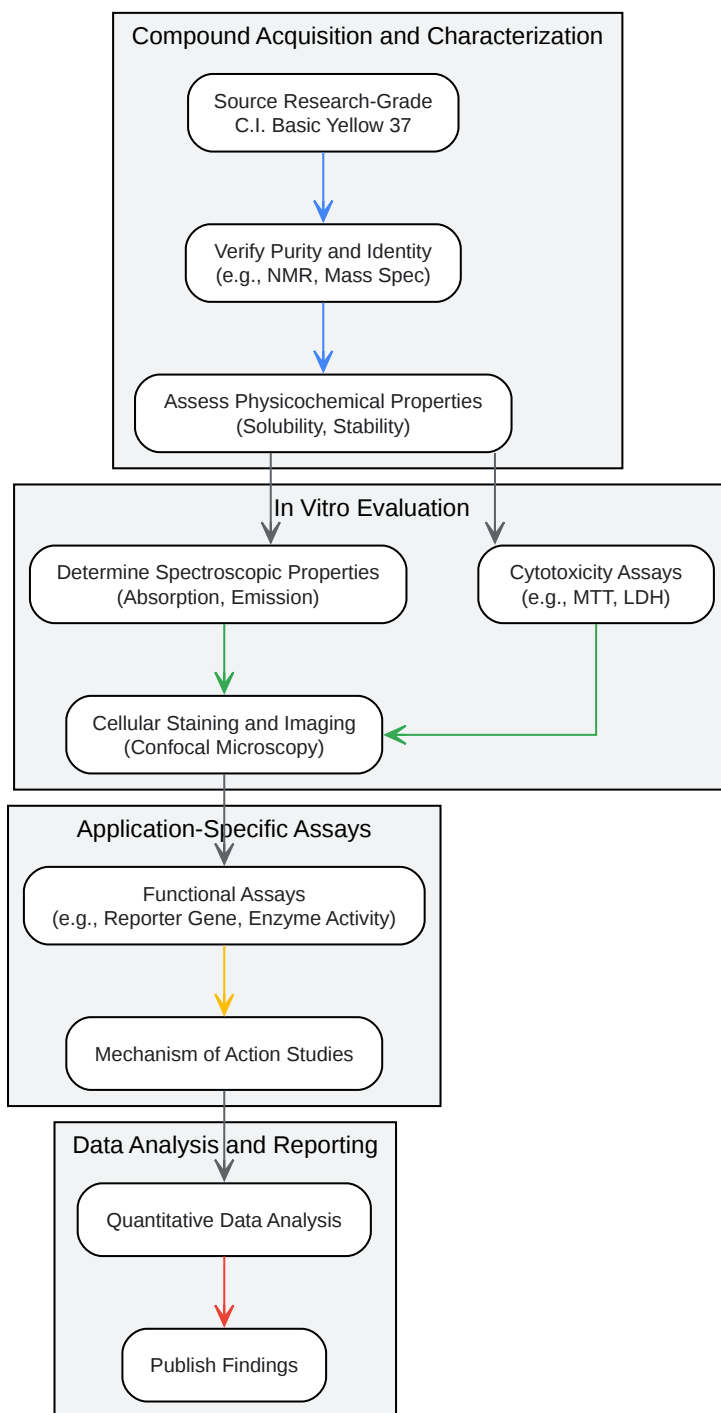
Given the "fluorescent dye" classification by some suppliers, it is plausible that **C.I. Basic Yellow 37** could be investigated for applications in biological imaging. However, without published studies, researchers would need to undertake a systematic evaluation of its fluorescent properties, including excitation and emission spectra, quantum yield, photostability, and cellular permeability and toxicity.

For toxicological studies, researchers would need to design and validate their own protocols, starting with in vitro cytotoxicity assays on relevant cell lines before proceeding to more complex models.

## Hypothetical Research Workflow

In the absence of specific experimental data, a logical workflow for evaluating a compound like **C.I. Basic Yellow 37** for a novel research application is proposed. This workflow is a generalized representation of a standard scientific approach.

## Hypothetical Research Workflow for C.I. Basic Yellow 37

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Caption: A generalized workflow for the initial scientific evaluation of a research compound.

## Signaling Pathways

Due to the lack of research on the biological activity of **C.I. Basic Yellow 37**, there is no information available regarding its interaction with or modulation of any signaling pathways. Researchers investigating this compound would need to perform initial screens, such as kinase profiling or gene expression analysis, to identify potential biological targets and affected pathways.

In conclusion, while **C.I. Basic Yellow 37** is available for research purposes, its application in the life sciences remains largely unexplored. This presents an opportunity for novel investigations, but also necessitates a thorough and systematic approach to its evaluation, starting with basic characterization and in vitro studies. Researchers are encouraged to meticulously document their findings to build a body of knowledge around this compound.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. worlddyevariety.com [worlddyevariety.com]
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